

Tiamulin B: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *tiamulin B*

Cat. No.: *B10831588*

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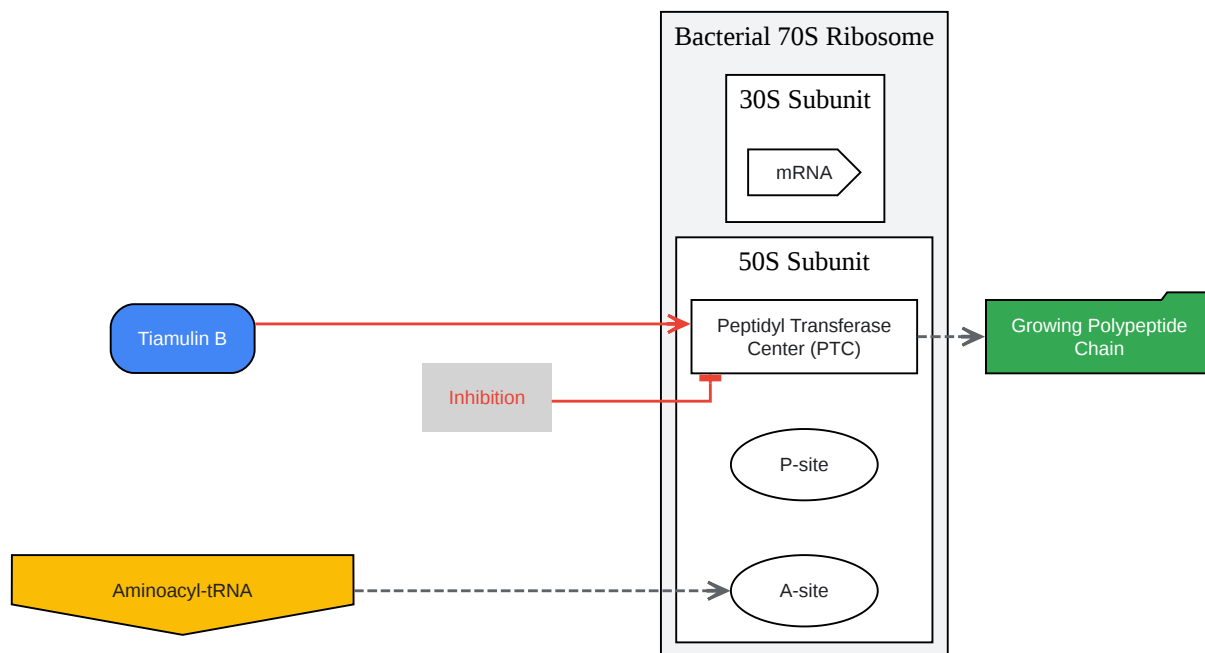
These application notes provide a comprehensive overview of Tiamulin B, a pleuromutilin antibiotic, for research and development purposes. This document details its mechanism of action, summarizes key quantitative data, and provides established experimental protocols.

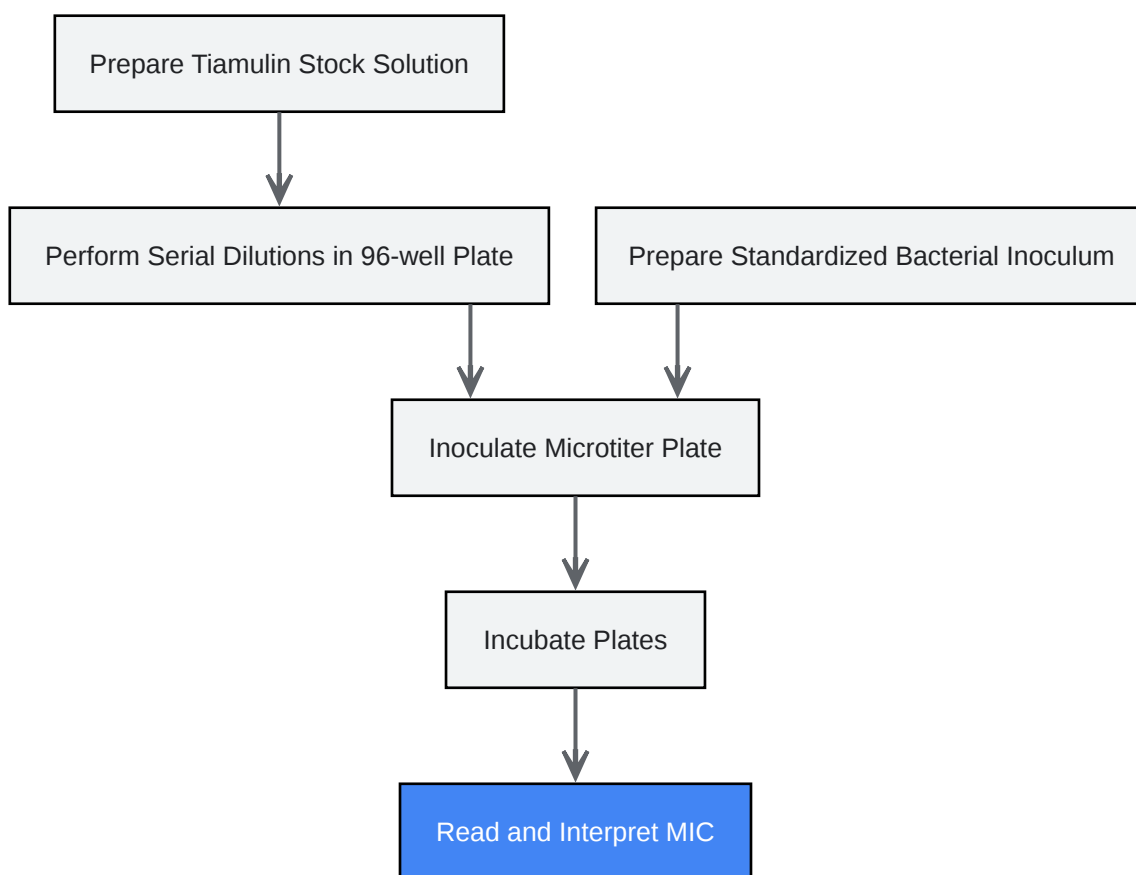
Overview and Mechanism of Action

Tiamulin is a semi-synthetic derivative of the diterpene antibiotic pleuromutilin, produced by the fungus *Clitopilus scyphoides* (formerly *Pleurotus mutilus*).^{[1][2][3]} It is primarily used in veterinary medicine to treat and prevent a range of bacterial infections in livestock, particularly swine and poultry.^{[4][5][6][7]} Tiamulin demonstrates a bacteriostatic mechanism of action by inhibiting bacterial protein synthesis.^{[4][8][9]} At higher concentrations, it can exert bactericidal effects against susceptible microorganisms.^{[8][9][10]}

The primary molecular target of tiamulin is the 50S subunit of the bacterial ribosome.^{[3][4][10]}^{[11][12]} It binds to the peptidyl transferase center (PTC), a highly conserved region within the 23S rRNA.^{[5][11][12][13][14]} This binding interferes with the correct positioning of the aminoacyl-tRNA at the A- and P-sites, thereby preventing the formation of peptide bonds and inhibiting the elongation of the polypeptide chain.^{[5][6][10][15]}

Signaling Pathway: Inhibition of Bacterial Protein Synthesis





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